

An In-depth Technical Guide to the Safe Handling of Tetraethylammonium Hexafluorophosphate

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Compound of Interest

Compound Name: *Tetraethylammonium
hexafluorophosphate*

Cat. No.: *B1346808*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Tetraethylammonium Hexafluorophosphate** (CAS No. 429-07-2). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the hazards, handling procedures, and emergency protocols associated with this chemical.

Chemical and Physical Properties

Tetraethylammonium hexafluorophosphate is a colorless, crystalline solid. It is essential to understand its physical and chemical properties to handle it safely.

Property	Value	Reference
Molecular Formula	C8H20F6NP	[1]
Molecular Weight	275.22 g/mol	[1][2][3]
Appearance	Colorless to off-white crystalline powder/solid	[2][4]
Melting Point	≥300 °C (≥572 °F)	[5]
Solubility	Soluble in water, alcohol, and acetonitrile.	[2][5]
Flash Point	>110 °C (>230 °F)	[2]
Stability	Stable under normal conditions.	[6]

Hazard Identification and Classification

This compound is classified as a hazardous substance.[2] The primary hazards are related to irritation and potential harm upon inhalation or ingestion.

Hazard Class	Category	GHS Hazard Statement	References
Skin Corrosion/Irritation	2	H315: Causes skin irritation.	[1][7]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.	[1][7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.	[1][4]
Acute Toxicity (Oral)	-	Harmful if swallowed.	[2][4]
Acute Toxicity (Inhalation)	-	Harmful if inhaled.	[2][4]

Signal Word: Warning[1][7]

Potential Health Effects:

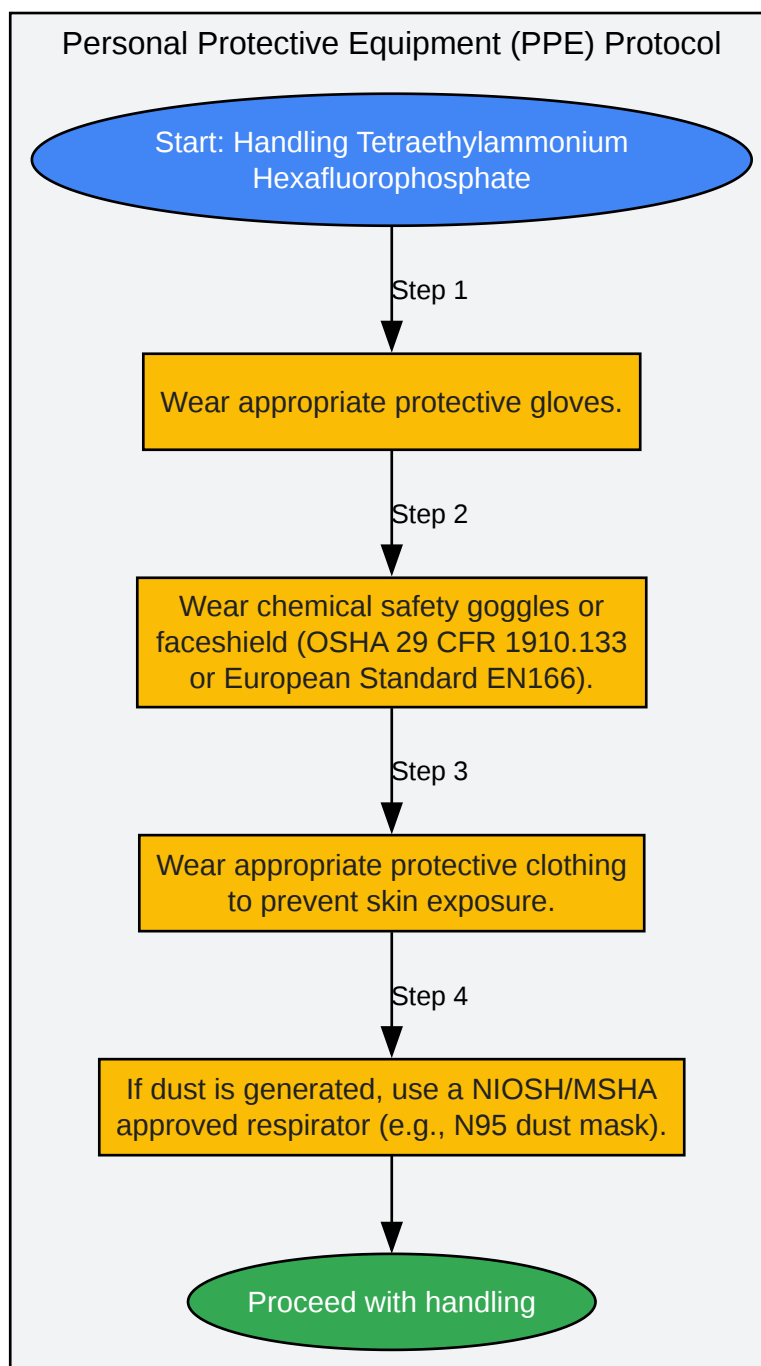
- Inhalation: May cause respiratory irritation.[7] Inhalation of dust can be harmful.[2] Acute effects of fluoride exposure may include nose and throat irritation, coughing, and chest discomfort.[2]
- Skin Contact: Causes skin irritation.[7] The material can cause inflammation of the skin on contact in some individuals.[2]
- Eye Contact: Causes serious eye irritation.[7] Risk of serious damage to eyes.[2]
- Ingestion: Harmful if swallowed.[2][4] Accidental ingestion may be harmful, with animal experiments indicating that ingestion of less than 150 grams may be fatal or cause serious health damage.[2] The fluoride ion can reduce serum calcium levels, potentially leading to fatal hypocalcemia.

Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols are derived from standard safety data sheet recommendations for handling hazardous chemicals.

3.1. Personal Protective Equipment (PPE) Protocol

This workflow outlines the necessary personal protective equipment to be used when handling **Tetraethylammonium Hexafluorophosphate**.



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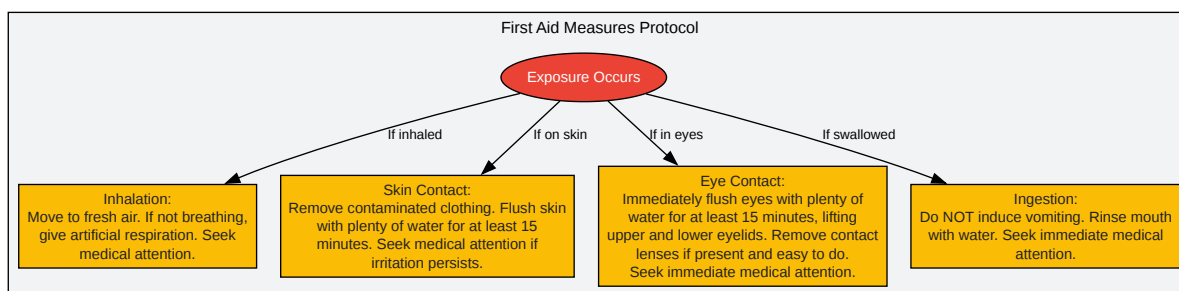
Caption: Personal Protective Equipment (PPE) Workflow.

Methodology:

- **Hand Protection:** Always wear appropriate chemical-resistant gloves. Inspect gloves for any damage before use.
- **Eye and Face Protection:** Use chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 standards.[6][8] A face shield may be necessary for larger quantities or when there is a risk of splashing.
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.[6][8]
- **Respiratory Protection:** In situations where dust may be generated, use a NIOSH/MSHA-approved respirator.[3] Ensure adequate ventilation, such as working in a fume hood.[8]

3.2. First Aid Measures Protocol

This protocol details the immediate steps to be taken in case of accidental exposure.



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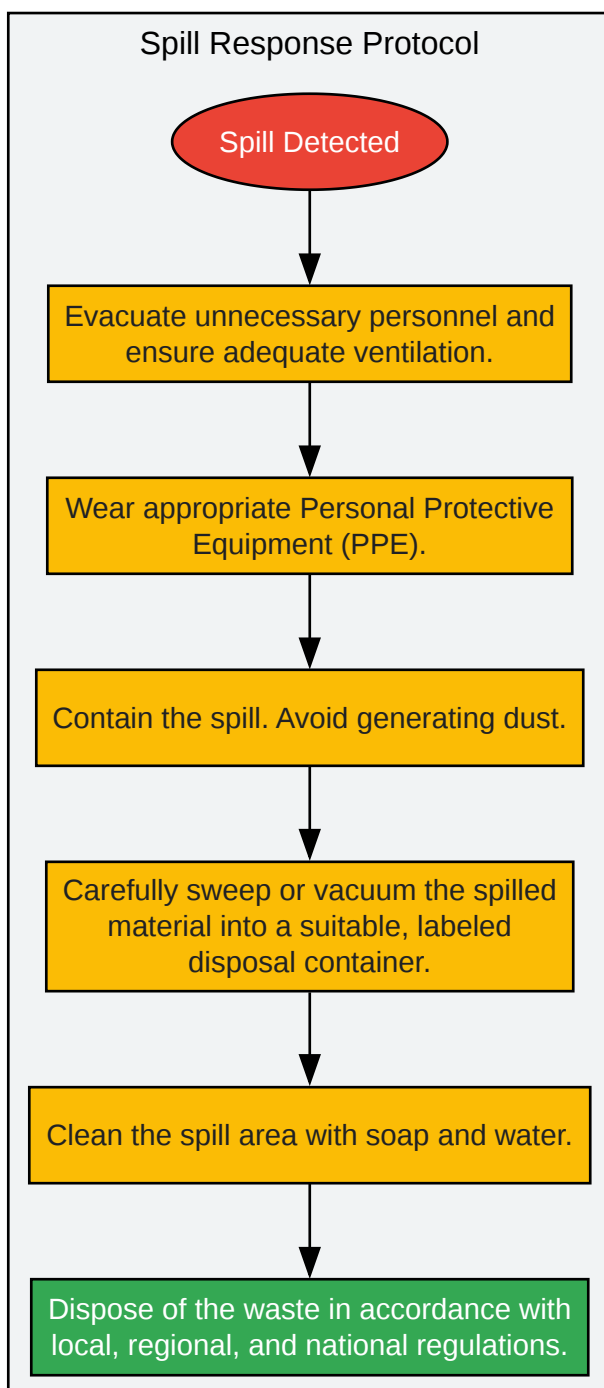
Caption: First Aid Measures for Accidental Exposure.

Methodology:

- Inhalation: If inhaled, move the individual to fresh air immediately.^[7]^[8] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.^[8]
- Skin Contact: In case of skin contact, remove all contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.^[7]^[8] If skin irritation occurs, seek medical advice.^[7]
- Eye Contact: If the substance enters the eyes, immediately flush with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.^[7]^[8] Remove contact lenses if it is safe to do so.^[7] Seek immediate medical attention.^[8]
- Ingestion: If swallowed, do NOT induce vomiting.^[8] Rinse the mouth with water and seek immediate medical attention.^[8]

3.3. Spill Response Protocol

This workflow provides a logical sequence of actions to take in the event of a spill.



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Caption: Workflow for Responding to a Spill.

Methodology:

- Initial Response: Evacuate all non-essential personnel from the spill area and ensure the area is well-ventilated.[9]
- Personal Protection: Before addressing the spill, don the appropriate personal protective equipment as outlined in the PPE protocol.[8][9]
- Containment: Prevent the spread of the spilled material. For solid spills, avoid actions that could generate dust.[8]
- Cleanup: Carefully sweep or vacuum the solid material and place it into a clearly labeled, sealed container for disposal.[8][9]
- Decontamination: After the bulk of the material has been removed, clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the container with the spilled material as hazardous waste, following all applicable local, state, and federal regulations.[6][7]

Storage and Incompatibility

Proper storage is crucial to maintain the stability of **Tetraethylammonium Hexafluorophosphate** and to prevent hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [8] This substance is hygroscopic, so it should be protected from moisture.[8]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[2]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, foam, dry chemical, or carbon dioxide.[2] There are no limitations on the extinguishing agents for this substance.
- Specific Hazards: Combustion may produce hazardous products including carbon monoxide, carbon dioxide, hydrogen fluoride, and nitrogen oxides.[2] Dust clouds may form an explosive mixture with air.[2]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Disposal Considerations

Disposal of **Tetraethylammonium Hexafluorophosphate** must be handled as hazardous waste. Consult with a licensed professional waste disposal service and adhere to all local, regional, and national regulations.[6][7] Do not allow the material to enter drains or the environment.[6]

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